

The Abundance of Deuterium Hydride in Interstellar Space: A Technical Guide

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Compound of Interest

Compound Name: Deuterium hydride

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This technical guide provides a comprehensive overview of the natural abundance of **deuterium hydride** (HD) in the interstellar medium (ISM). It details the quantitative data, experimental methodologies for its detection, and the key chemical pathways governing its presence in various astrophysical environments. This information is crucial for understanding the chemical evolution of the galaxy and the origins of water and organic molecules, with implications for astrobiology and the fundamental understanding of isotopic fractionation.

Quantitative Abundance of Deuterium and Deuterium Hydride

The abundance of deuterium, and by extension **deuterium hydride**, is a cornerstone of modern cosmology and astrochemistry. Deuterium was primarily synthesized in the first few minutes after the Big Bang, and its abundance is sensitive to the baryon density of the universe.^[1] Since then, deuterium is predominantly destroyed in the interiors of stars, a process known as astration.^[2] This leads to a gradual decrease in the cosmic D/H ratio over time.

The "cosmic" or primordial D/H ratio is estimated to be approximately 2.5×10^{-5} .^[3] However, observations within the Milky Way galaxy show variations in this ratio depending on the specific environment. In the local interstellar medium (LISM), the gas-phase D/H ratio is a key observable. The mean deuterium abundance in the low-density Local Bubble, extending to

about 100 parsecs, is approximately 15.6 ± 0.4 parts per million (ppm), which corresponds to a D/H ratio of $(1.56 \pm 0.04) \times 10^{-5}$.^[4]

In colder, denser regions of the ISM, such as molecular clouds, a process known as deuterium fractionation significantly enhances the abundance of deuterated molecules, including HD, relative to their hydrogenated counterparts.^[5] This chemical process, driven by the lower zero-point energy of deuterated species, can lead to D/H ratios in molecules that are orders of magnitude higher than the elemental D/H ratio.^[5]

The following tables summarize the observed abundances of atomic deuterium and **deuterium hydride** in various interstellar environments.

Table 1: Atomic Deuterium to Hydrogen (D/H) Ratio in Various Interstellar Environments

Environment	D/H Ratio	Method of Determination	Reference(s)
Primordial	$\sim 2.5 \times 10^{-5}$	Big Bang Nucleosynthesis models, observations of high-redshift quasar absorption systems	[1][3]
Local Interstellar Medium (LISM)	$(1.50 \pm 0.10) \times 10^{-5}$	UV absorption spectroscopy of Lyman-alpha lines towards nearby stars (e.g., Capella, Procyon)	[6][7]
Local Interstellar Cloud (LIC)	$(1.6 \pm 0.1) \times 10^{-5}$	UV absorption spectroscopy (HST/GHRS)	[8]
High-Redshift Damped Lyman-alpha Systems	$(2.3 - 24) \times 10^{-5}$	Quasar absorption line spectroscopy	[1]
Galactic Center Molecular Clouds	$(1.7 \pm 0.3) \times 10^{-6}$	DCN/HCN ratio measurements	[9]

Table 2: **Deuterium Hydride** (HD) and Deuterated Molecule Abundances in Molecular Clouds and Protoplanetary Disks

Object/Environment	Molecule	Column Density (cm ⁻²) or Abundance Ratio	Method of Determination	Reference(s)
High-redshift molecular cloud (z=2.626)	HD	log(N(HD)) = 15.70 ± 0.07	Quasar absorption line spectroscopy	[10]
High-redshift molecular cloud (z=1.777)	HD	log(N(HD)) = 14.83 ± 0.15	Quasar absorption line spectroscopy	[10]
TW Hydrae protoplanetary disk	DCO ⁺	D/H ratio: 0.01 (<30 AU) to 0.1 (>70 AU)	Submillimeter interferometry (SMA)	[11]
TW Hydrae protoplanetary disk	DCN	DCN/HCN = (1.7 ± 0.5) × 10 ⁻²	Submillimeter interferometry (SMA)	[11]
TW Hydrae protoplanetary disk	CO	χ(CO) = (0.1–3) × 10 ⁻⁵ relative to H ₂	Herschel Space Observatory (HD), Submillimeter Array (C ¹⁸ O)	[12][13]
L134N dark cloud	Doubly deuterated species (e.g., NHD ₂ , D ₂ CO)	Fractionation ~10 ⁻⁴	Radio astronomy modeling	[5]
L1688 low-mass star-forming region	DCO ⁺ /H ¹³ CO ⁺	~0.08 (envelope)	Radio astronomy	[14]

Experimental Protocols

The determination of **deuterium hydride** abundance in interstellar space relies on a variety of sophisticated observational techniques, primarily centered around spectroscopy.

Ultraviolet (UV) Absorption Spectroscopy

This is the primary method for directly measuring the atomic D/H ratio in the diffuse interstellar medium.

- Principle: The Lyman series of electronic transitions for deuterium atoms is slightly shifted to shorter wavelengths compared to hydrogen due to the difference in their nuclear masses. By observing the absorption lines of both H I and D I in the UV spectra of distant stars or quasars, the column densities of both isotopes along the line of sight can be determined.[\[6\]](#)
[\[7\]](#)
- Instrumentation: High-resolution UV spectrographs on space-based observatories are essential due to the atmospheric absorption of UV radiation. Key instruments include the Goddard High Resolution Spectrograph (GHRS) on the Hubble Space Telescope (HST) and the Far Ultraviolet Spectroscopic Explorer (FUSE).[\[15\]](#)
- Procedure:
 - A background source (a hot, bright star or a quasar) with a relatively smooth UV continuum is selected.
 - A high-resolution spectrum of the source is obtained, covering the Lyman-alpha (1215.67 Å for H, 1215.34 Å for D) and other Lyman series lines.
 - The observed spectrum is modeled to deconvolve the stellar/quasar's intrinsic spectrum from the interstellar absorption features.
 - The profiles of the H I and D I absorption lines are fitted using models that account for the temperature, turbulent velocity, and number density of the intervening interstellar gas.
 - The column densities, $N(\text{H I})$ and $N(\text{D I})$, are derived from the best-fit model. The D/H ratio is then calculated as $N(\text{D I}) / N(\text{H I})$.

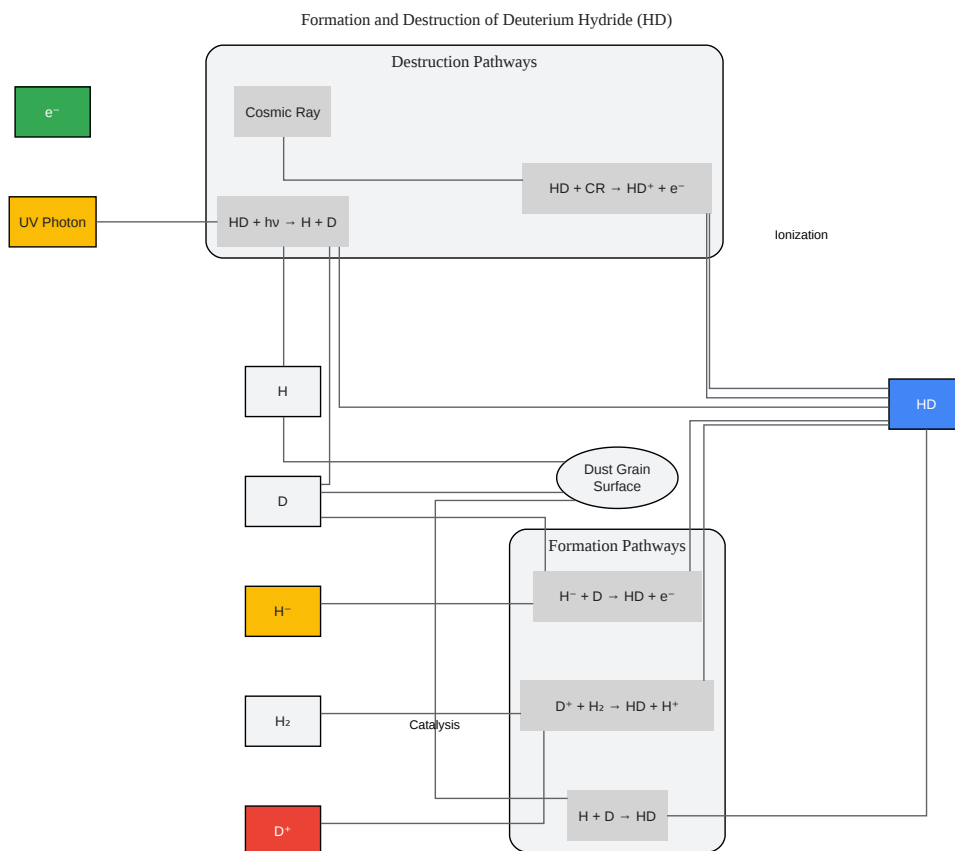
Radio and Submillimeter Astronomy

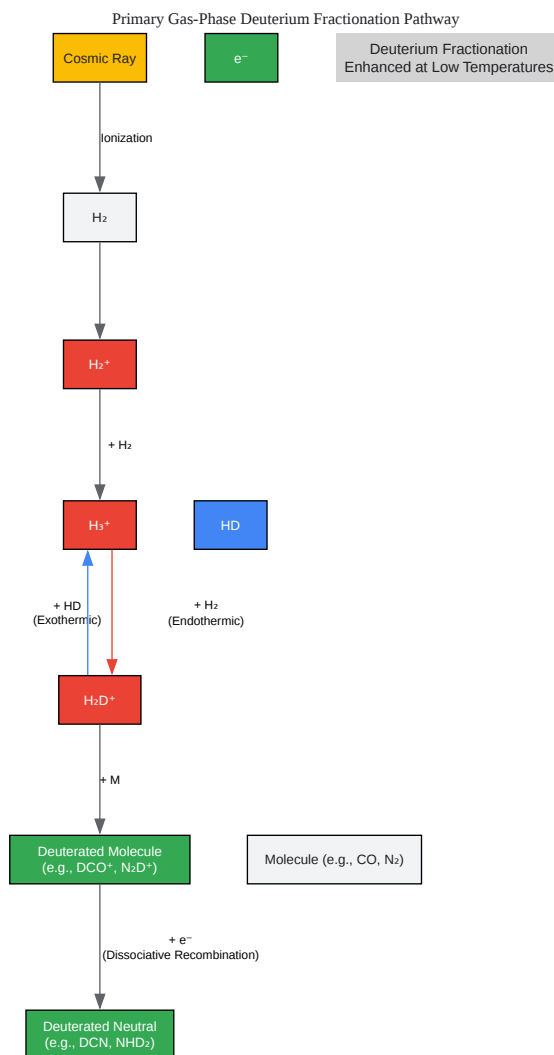
This technique is crucial for detecting deuterated molecules, including HD, in the cold, dense regions of the ISM where they are most abundant.

- Principle: Molecules in space rotate and vibrate at specific quantized energy levels. Transitions between these levels result in the emission or absorption of photons at characteristic frequencies, typically in the radio, millimeter, and submillimeter portions of the electromagnetic spectrum. Deuterated molecules have slightly different moments of inertia compared to their hydrogenated counterparts, leading to observable shifts in their rotational transition frequencies.[\[16\]](#)
- Instrumentation: Large single-dish radio telescopes and interferometers are used. The Atacama Large Millimeter/submillimeter Array (ALMA) and the Submillimeter Array (SMA) are powerful interferometers capable of spatially resolving the emission from deuterated molecules within protoplanetary disks and molecular clouds.[\[11\]](#) The Herschel Space Observatory was instrumental in detecting the fundamental rotational transition of HD.[\[12\]](#)
- Procedure:
 - The telescope is pointed towards the target region (e.g., a molecular cloud or protoplanetary disk).
 - The receiver is tuned to the specific frequency of a rotational transition of the target deuterated molecule (e.g., the J=1-0 transition of HD at 2.7 THz or the J=3-2 transition of DCO⁺ at 216.1 GHz).
 - The incoming signal is amplified, down-converted to lower frequencies, and then analyzed by a spectrometer to produce a spectrum (intensity versus frequency).
 - The detected spectral line is identified by its precise frequency. The line's intensity, width, and shape provide information about the abundance, temperature, density, and kinematics of the gas.
 - To derive abundance ratios, observations of the corresponding non-deuterated isotopologue (e.g., H¹³CO⁺) are also conducted.
 - Radiative transfer models are often employed to infer the column densities of the molecules from the observed line intensities, taking into account factors like excitation temperature and optical depth.[\[11\]](#)

Signaling Pathways and Logical Relationships

The chemistry of deuterium in the interstellar medium is a complex network of gas-phase and grain-surface reactions. The following diagrams illustrate the key pathways for the formation and destruction of **deuterium hydride** and the process of deuterium fractionation.





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